

# Albendazole sulfoxide-d7 NMR spectroscopy analysis

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**Compound Focus:** Albendazole sulfoxide-d7

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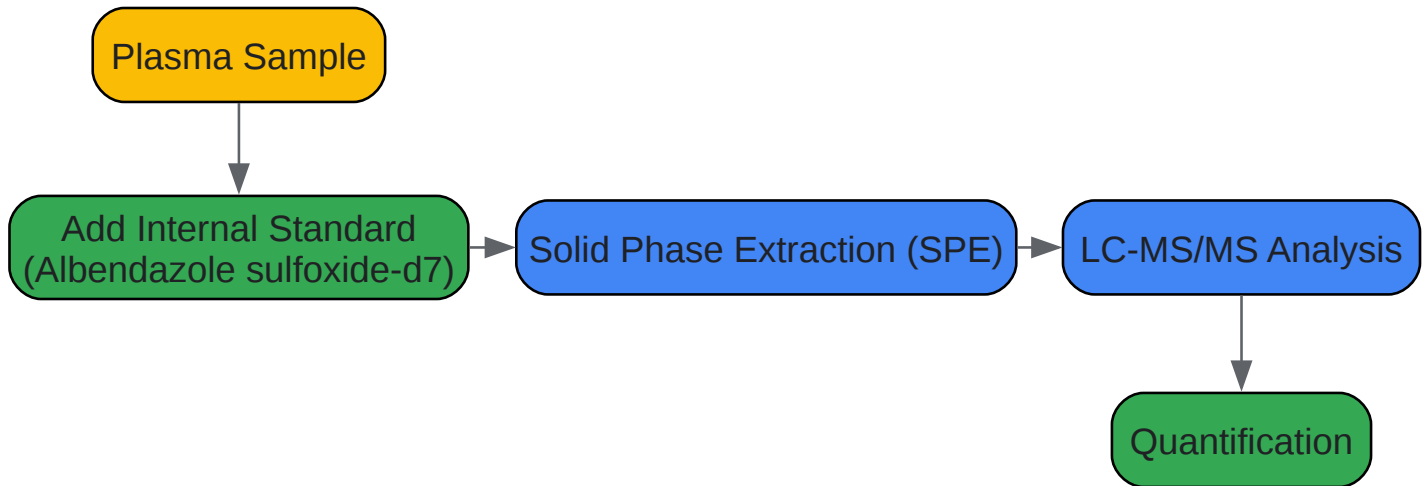
## Chemical Profile of Albendazole Sulfoxide-d7

The table below summarizes the key identifying information for **Albendazole sulfoxide-d7**:

Property	Description
IUPAC Name	Not specified in search results
Synonyms	Ricobendazole-d7; Albendazole oxide-d7; Albendazole Impurity B (EP)-d7 [1] [2] [3]
CAS Number	2469575-37-7 (labeled); 54029-12-8 (unlabeled) [1] [2]
Molecular Formula	C <sub>12</sub> H <sub>8</sub> D <sub>7</sub> N <sub>3</sub> O <sub>3</sub> S [1] [2] [3]
Molecular Weight	288.37 g/mol [1] [2] [3]
SMILES	<chem>O=C(OC)NC1=NC2=CC=C(S(C([2H])([2H])C([2H])([2H])C([2H])([2H])[2H])=O)C=C2N1</chem> [2] [3]
Primary Application	Deuterated internal standard for quantitative analysis of Albendazole sulfoxide in biological samples [1] [2].

## Established Analytical Workflow

**Albendazole sulfoxide-d7** is primarily used to ensure accurate quantification of the non-deuterated drug and its metabolites in complex biological matrices like plasma [1] [4]. The following diagram illustrates a general LC-MS/MS workflow that employs such deuterated standards:



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This method is effective due to the **identical chemical behavior but distinct mass** of the deuterated standard and the target analyte [1].

## Protocol for LC-MS/MS Analysis with Albendazole sulfoxide-d7

While a protocol for NMR is unavailable, the following is an adapted LC-MS/MS method for quantifying albendazole (ABZ) and its active metabolite, albendazole sulfoxide (ABZSO), in human plasma using deuterated internal standards [4]. This demonstrates the standard practice **Albendazole sulfoxide-d7** is designed for.

- **1. Sample Preparation (Solid Phase Extraction)**
  - **Internal Standards:** Use Albendazole-d3 for ABZ and **Albendazole sulfoxide-d7** for ABZSO [4].

- **Procedure:** Extract 100  $\mu$ L of human plasma sample using a Strata-X SPE cartridge (30 mg/1 mL) [4].
- **2. Liquid Chromatography (LC) Conditions**
  - **Column:** Hypurity C18 column (50 mm  $\times$  4.6 mm, 5  $\mu$ m) [4].
  - **Mobile Phase:** Acetonitrile - 2.0 mM Ammonium Acetate in water, pH 5.0 (80:20, v/v) [4].
  - **Elution:** Isocratic [4].
  - **Flow Rate:** 0.5 mL/min [4].
  - **Injection Volume:** 2  $\mu$ L [4].
- **3. Mass Spectrometry (MS) Conditions**
  - **Ionization Mode:** Electrospray Ionization (ESI), positive [4].
  - **Detection:** Multiple Reaction Monitoring (MRM) [4].
  - **Key MS Parameters:** [4]
    - Ion Spray Voltage: 2500 V
    - Source Temperature: 450  $^{\circ}$ C
  - **MRM Transitions:** [4]
    - Albendazole sulfoxide (ABZSO): **282.1**  $\rightarrow$  **240.0**
    - Albendazole sulfoxide-d5 (used as a proxy for ABZSO-d7): **287.1**  $\rightarrow$  **241.1**

## A Guide for Developing an NMR Protocol

Since explicit NMR data was not found, here are steps you can take to proceed with your analysis:

- **Consult Manufacturers:** Directly contact the suppliers of **Albendazole sulfoxide-d7** (e.g., MedChemExpress, CymitQuimica) [1] [2] [3]. They may provide analytical data certificates or technical notes containing NMR spectra or protocols upon request.
- **Perform Computational Modeling:** Use the provided molecular structure and SMILES notation with computational chemistry software to predict the compound's NMR spectrum. This provides a theoretical baseline for your experimental work.
- **Empirical Method Development:** Prepare a sample of the compound and begin empirical testing. Key parameters for proton NMR ( $^1\text{H-NMR}$ ) will focus on confirming the replacement of seven hydrogen atoms with deuterium, observed as a significant reduction in the corresponding proton signals.

## Conclusion

**Albendazole sulfoxide-d7** is a critical tool for the accurate quantification of albendazole metabolites in biological samples via LC-MS/MS. Although a public, detailed NMR protocol is currently unavailable, the chemical information and established MS workflow provided here serve as a solid foundation for further research and method development.

Should you require access to specific NMR data, contacting the commercial suppliers of the compound directly is the most recommended next step.

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## References

1. - Albendazole | CAS 54029-12-8 unlabeled Sulfoxide d 7 [scbt.com]
2. Albendazole sulfoxide-d7 (Ricobendazole-d7) [medchemexpress.com]
3. - Albendazole | CymitQuimica Sulfoxide d 7 [cymitquimica.com]
4. Liquid chromatography--tandem mass spectrometry method for... [pmc.ncbi.nlm.nih.gov]

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